Technical Guide: 2-Bromo-4-methylanisole & Its Grignard Derivative

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Compound of Interest

Compound Name:	*2-Methoxy-5-methylphenylmagnesium bromide*
CAS No.:	*70548-79-7*
Cat. No.:	*B1612365*

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Executive Summary

This technical guide profiles 2-Bromo-4-methylanisole (CAS 22002-45-5) and its organometallic derivative, (2-methoxy-5-methylphenyl)magnesium bromide. These compounds are critical intermediates in medicinal chemistry, particularly for introducing the 2-methoxy-5-methylphenyl moiety into drug scaffolds via Grignard additions or transition-metal-catalyzed cross-couplings (Kumada/Negishi).

The presence of the ortho-methoxy group relative to the halogen/magnesium center provides unique electronic stabilization (chelation) that influences both the kinetics of formation and the subsequent reactivity profile. This guide details nomenclature, synthesis protocols, safety considerations, and application workflows.

Part 1: Nomenclature & Chemical Identity

Precise nomenclature is vital due to the varying priority of the functional groups (methoxy vs. methyl) in different naming conventions.

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Precursor Identity

- Common Name: 2-Bromo-4-methylanisole
- Systematic IUPAC Name: 1-Bromo-2-methoxy-4-methylbenzene
- Alternative Synonyms:
  - 3-Bromo-4-methoxytoluene (based on toluene parent)
  - 2-Bromo-1-methoxy-4-methylbenzene
  - 4-Methyl-2-bromoanisole
- CAS Registry Number: 22002-45-5[1]
- Molecular Formula: C_8H_9BrO
- Molecular Weight: 201.06 g/mol

Grignard Reagent Identity

When 2-bromo-4-methylanisole reacts with magnesium, the magnesium inserts into the C-Br bond.

- Systematic Name: Bromo(2-methoxy-5-methylphenyl)magnesium[2][3]
- Common Name: (2-Methoxy-5-methylphenyl)magnesium bromide[2][3][4][5]
- Structure Note: The magnesium is attached at the position ortho to the methoxy group and meta to the methyl group.
- CAS Number: Not widely indexed as a discrete isolated solid; typically referenced as a solution (e.g., in THF).

Structural Mapping Table

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Position (Anisole Numbering)	Substituent	Position (Grignard Radical Numbering*)
1	Methoxy (-OMe)	2
2	Bromine (-Br) MgBr	1 (Anionic Carbon)
3	Hydrogen	6
4	Methyl (-Me)	5
5	Hydrogen	4
6	Hydrogen	3

*Note: In the Grignard name "(2-methoxy-5-methylphenyl)...", the carbon attached to Mg is defined as C1.

Part 2: Synthesis & Mechanistic Insight

The Chelation Effect

The synthesis of this specific Grignard reagent is facilitated by the ortho-methoxy group. The oxygen lone pair can coordinate to the magnesium atom, stabilizing the organomagnesium species.[6]

- Kinetic Consequence: The formation is generally faster than non-functionalized aryl bromides due to the "anchor" effect of the oxygen, which increases the effective concentration of magnesium near the C-Br bond.
- Thermodynamic Consequence: The resulting Grignard is a "chelated" species. This makes it slightly less basic but more nucleophilic in specific directed reactions compared to non-chelated analogs.

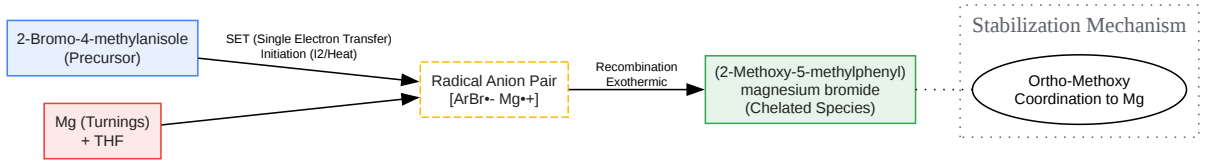
Schlenk Equilibrium

In solution (typically THF), the reagent exists in a dynamic equilibrium:

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For (2-methoxy-5-methylphenyl)magnesium bromide, the equilibrium lies heavily towards the monomeric RMgBr species because the ortho-methoxy group acts as an intramolecular ligand, saturating the coordination sphere of the magnesium and discouraging the formation of the polymeric structures often seen with simple aryl Grignards.

Visualization: Synthesis Pathway



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Figure 1: Mechanistic pathway for the formation of the Grignard reagent, highlighting the radical insertion and chelation stabilization.

Part 3: Experimental Protocols

Safety: The Induction Period

Critical Warning: Like all Grignard formations, this reaction is subject to an induction period. The presence of the methoxy group can sometimes passivate the Mg surface if moisture is present.

- Hazard: Adding too much bromide before initiation can lead to a "runaway" exotherm once the reaction starts.
- Control: Use a small "starter" volume (5-10% of total) with an iodine crystal to confirm initiation (color change from brown to clear/cloudy) before continuous addition.

Preparation Protocol (1.0 M Scale)

Reagents:

- 2-Bromo-4-methylanisole (20.1 g, 100 mmol)

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- Magnesium turnings (2.67 g, 110 mmol, 1.1 equiv)
- Anhydrous THF (100 mL total)
- Iodine (single crystal)

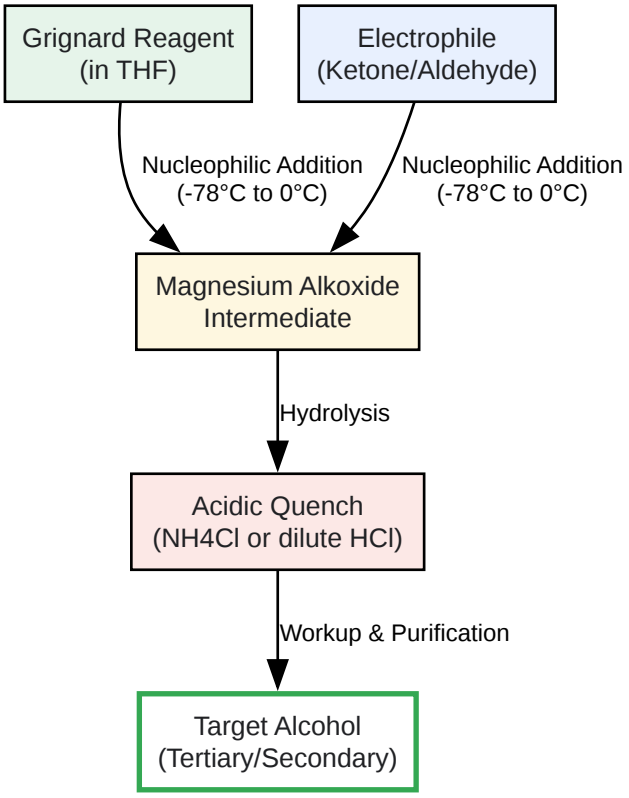
Step-by-Step:

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a reflux condenser, addition funnel, and nitrogen inlet. Cool under N_2 flow.
- Activation: Add Mg turnings and just enough THF to cover them. Add the iodine crystal. Stir gently until the iodine color fades (activation of Mg surface).
- Initiation: Dissolve the 2-bromo-4-methylanisole in the remaining THF. Add approx. 5 mL of this solution to the Mg.
- Observation: Look for turbidity (cloudiness) and a spontaneous rise in temperature. If no reaction occurs within 5 minutes, gently heat with a heat gun.
- Addition: Once initiated, add the remaining bromide solution dropwise over 30–45 minutes. Maintain a gentle reflux using the heat of the reaction.
- Digestion: After addition is complete, reflux externally (oil bath) for 1 hour to ensure complete conversion.
- Titration: Cool to room temperature. Titrate an aliquot using salicylaldehyde phenylhydrazone or I_2/LiCl method to determine exact molarity (typically 0.85 – 0.95 M yield).

Application: Reaction with a Ketone

This reagent is a potent nucleophile.[7][8] Below is a standard workflow for addition to a ketone (e.g., acetone or a cyclic ketone).

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Figure 2: General workflow for utilizing the reagent in nucleophilic addition.

Part 4: Applications in Drug Discovery

The 2-methoxy-5-methylphenyl moiety is a privileged substructure in medicinal chemistry. It appears in various bioactive compounds where the methoxy group acts as a hydrogen bond acceptor and the methyl group provides hydrophobic bulk to fill protein binding pockets.

Specific Applications

- Suzuki-Miyaura Coupling:
  - The Grignard can be converted to a boronic acid (by reacting with trimethyl borate followed by hydrolysis) for use in Suzuki couplings.
  - Usage: Biaryl synthesis for kinase inhibitors.
- Kumada Coupling:

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- Direct coupling of the Grignard with aryl halides catalyzed by $Ni(dppp)Cl_2$.
- Advantage:[6] Avoids the boronic acid intermediate step.

- Natural Product Synthesis:
  - Used in the synthesis of sesquiterpenes (e.g., Marmelerin) and tricyclic scaffolds where the specific substitution pattern (methoxy ortho to the linkage) is required for subsequent cyclization steps.

Comparative Reactivity Table

Reaction Type	Catalyst	Electrophile	Outcome
Nucleophilic Addition	None	Aldehydes/Ketones	Secondary/Tertiary Alcohols
Kumada Coupling	$Ni(dppp)Cl_2$	Aryl Halides	Biaryls
Weinreb Amide Synthesis	None	N-Methoxy-N-methylamides	Aryl Ketones
Transmetallation	$ZnBr_2$	Negishi Conditions	Organozinc Reagent (softer nucleophile)

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